

Application of Diammonium Phosphate as a Fire Retardant in Materials Science

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Compound of Interest

Compound Name: *Diamine phosphate*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

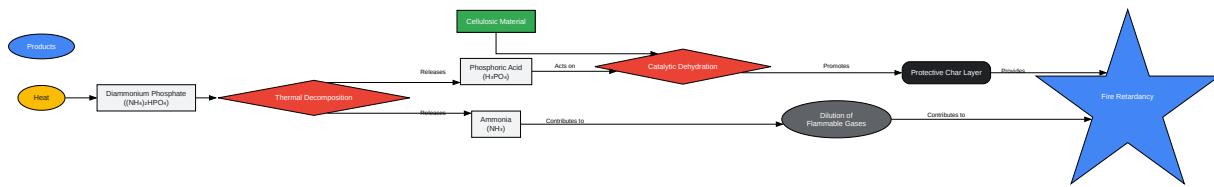
Introduction

Diammonium phosphate (DAP), with the chemical formula $(\text{NH}_4)_2\text{HPO}_4$, is a widely utilized and effective inorganic salt flame retardant, particularly for cellulosic materials such as wood, cotton, and paper.^[1] Its efficacy is attributed to its ability to alter the thermal decomposition pathway of materials upon heating, promoting the formation of a protective char layer and reducing the release of flammable volatile gases.^[2] DAP is valued for its low cost, ease of application, and relatively low toxicity compared to halogenated flame retardants. This document provides detailed application notes, experimental protocols for performance evaluation, and a summary of quantitative data on the fire retardant properties of DAP-treated materials.

Mechanism of Action

Upon exposure to heat, diammonium phosphate decomposes to release ammonia (NH_3) gas and phosphoric acid (H_3PO_4). The phosphoric acid acts as a catalyst, promoting the dehydration of cellulosic materials at temperatures lower than their normal decomposition temperature. This process abstracts water from the material, leading to the formation of a stable, non-combustible carbonaceous char. This char layer acts as an insulating barrier, shielding the underlying material from the heat source and limiting the release of flammable

gases that fuel combustion. The released ammonia gas can also dilute the flammable gases and oxygen in the gas phase, further inhibiting the combustion process.



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Caption: Fire retardant mechanism of Diammonium Phosphate.

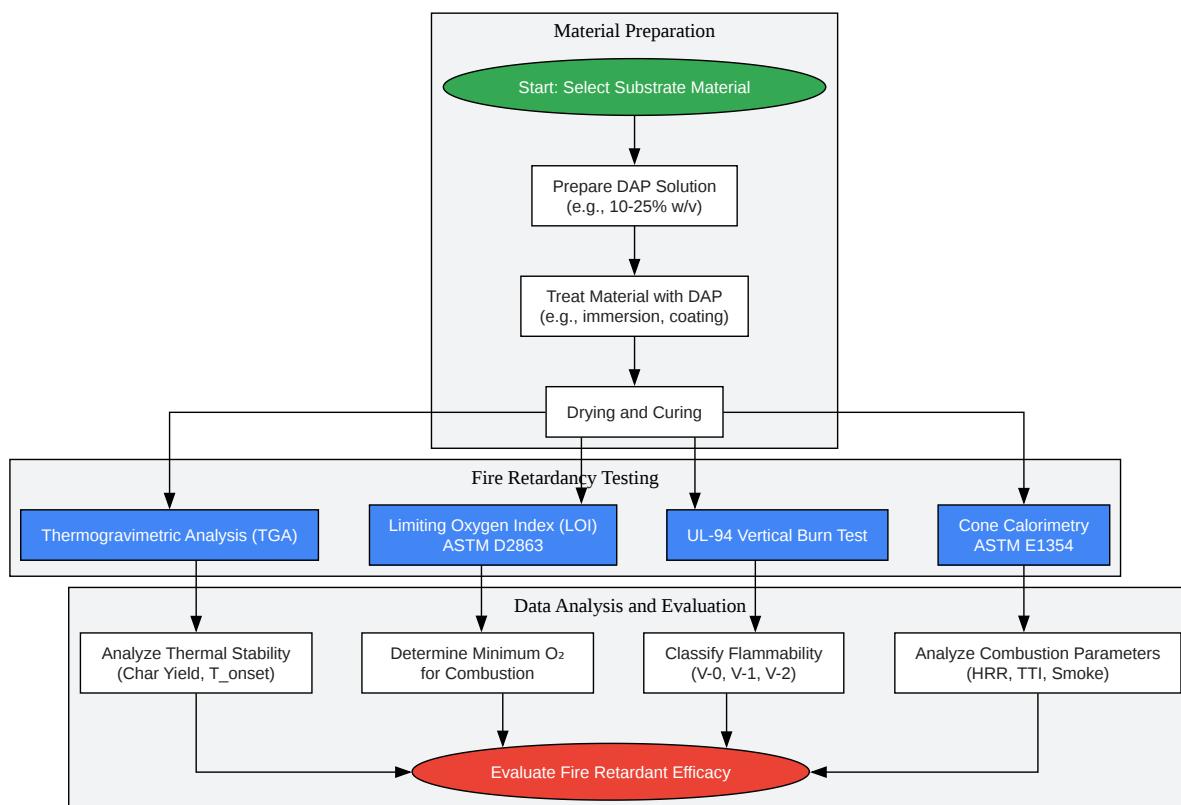
Quantitative Data on Fire Retardancy

The effectiveness of diammonium phosphate as a fire retardant has been quantified using various standard fire testing methods. The following table summarizes key flammability parameters for different materials treated with DAP.

Material	DAP Concentration/Loa ding	Test Method	Key Parameters and Values
Polyester-Cotton Fabric (100% Cotton)	10% solution immersion for 1 hour	Cone Calorimeter	Time to Ignition (TTI): 12 s (Untreated: 8 s) [3]
Limiting Oxygen Index (LOI)	LOI: Increased value compared to untreated (Untreated: 17.6%)[3]		
Plywood	15% solution	Limiting Oxygen Index (LOI)	LOI: 70.90%[4]
Southern Pine	Two treatment levels	Limiting Oxygen Index (LOI)	LOI Range: 22 to 78 (increasing with treatment level)
Wood Composites	Fire Retardant Treated (FRT)	Cone Calorimeter	Residual Mass Fraction: 0.33 to 0.39 (Untreated: 0.13 to 0.28)[5]
Ignition Times: Generally longer than untreated[5]			
Peak Heat Release Rate (pHRR): Reduced compared to untreated[5]			

Experimental Protocols

A general workflow for evaluating the fire retardant properties of a material treated with diammonium phosphate is outlined below.

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Caption: General experimental workflow for DAP treatment.

Cone Calorimetry (ASTM E1354)

This test measures the heat release rate (HRR), time to ignition, mass loss, and smoke production of a material when exposed to a specific heat flux.

- Apparatus: Cone calorimeter.
- Specimen Preparation:
 - Cut the material to the standard size of 100 mm x 100 mm.[6][7]
 - The maximum thickness should not exceed 50 mm.[6]
 - Condition the specimens to a constant weight in a controlled environment (e.g., 23 °C and 50% relative humidity).[6]
 - Wrap the back and edges of the specimen with aluminum foil.[6]
- Procedure:
 - Calibrate the cone calorimeter according to the manufacturer's instructions.
 - Set the desired heat flux, typically 35 kW/m² or 50 kW/m² for wood products.[8]
 - Place the prepared specimen in the sample holder on the load cell.
 - Position the spark igniter above the specimen.
 - Start the test. The test continues until flaming ceases or for a predetermined duration.
 - Record data for heat release rate, mass loss, time to ignition, and smoke production throughout the test.[9]

Limiting Oxygen Index (LOI) Test (ASTM D2863)

This test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that is required to support flaming combustion of a material. A higher LOI value indicates better flame retardancy.[10]

- Apparatus: Limiting Oxygen Index tester.
- Specimen Preparation:
 - Prepare specimens according to the standard, typically as self-supporting bars (e.g., 80-150 mm long, 10 mm wide, 4 mm thick for molded samples) or flexible sheets/films.[11]
- Procedure:
 - Place the specimen vertically in the glass chimney of the apparatus.
 - Introduce a mixture of oxygen and nitrogen into the chimney from the bottom.
 - Ignite the top edge of the specimen.
 - Adjust the oxygen concentration in the gas mixture, decreasing it until the flame is no longer supported.
 - The LOI is the minimum oxygen concentration, expressed as a volume percentage, that just supports combustion.[11]

UL-94 Vertical Burn Test

This test classifies the flammability of plastic materials based on their burning behavior in a vertical orientation.

- Apparatus: UL-94 test chamber with a Bunsen burner.
- Specimen Preparation:
 - Prepare specimens of a standard size, typically 127 mm x 12.7 mm.[12]
- Procedure:
 - Mount the specimen vertically in the test chamber.
 - Apply a calibrated flame to the bottom edge of the specimen for 10 seconds.
 - Remove the flame and record the afterflame time.

- Immediately reapply the flame for another 10 seconds.
- Remove the flame and record the afterflame and afterglow times.
- Observe if any flaming drips ignite a cotton patch placed below the specimen.
- Classification:
 - V-0: Afterflame time < 10 seconds for each flame application; total afterflame time for 5 specimens < 50 seconds; no flaming drips that ignite the cotton.[13][14]
 - V-1: Afterflame time < 30 seconds for each flame application; total afterflame time for 5 specimens < 250 seconds; no flaming drips that ignite the cotton.[13][14]
 - V-2: Afterflame time < 30 seconds for each flame application; total afterflame time for 5 specimens < 250 seconds; flaming drips that ignite the cotton are allowed.[13][14]

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. It is used to evaluate the thermal stability of the material and the effect of the fire retardant on char formation.

- Apparatus: Thermogravimetric analyzer.
- Specimen Preparation:
 - A small amount of the material (typically 5-10 mg) is placed in a sample pan.
- Procedure:
 - Place the sample pan in the TGA furnace.
 - Heat the sample at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).[15]
 - Record the mass of the sample as a function of temperature.
- Data Analysis:

- The onset temperature of decomposition indicates the thermal stability of the material.
- The percentage of mass remaining at the end of the test (char yield) is a key indicator of the effectiveness of the fire retardant in the condensed phase. A higher char yield generally corresponds to better fire retardancy.[\[15\]](#)

Application Protocols

The method of applying diammonium phosphate depends on the substrate material. The goal is to achieve a uniform distribution and adequate loading of the fire retardant.

Treatment of Cellulosic Textiles (e.g., Cotton)

- Solution Preparation: Prepare an aqueous solution of DAP, typically in the range of 10-20% (w/v).
- Application: Immerse the textile in the DAP solution. A padding or dip-coating process can be used to ensure even uptake.
- Drying: Remove excess solution and dry the treated fabric in an oven at a temperature that does not degrade the material (e.g., 80-100 °C).
- Curing: In some cases, a curing step at a higher temperature (e.g., 140-160 °C) may be employed to improve the durability of the treatment.

Treatment of Wood and Wood-Based Composites

- Solution Preparation: Prepare an aqueous solution of DAP, with concentrations ranging from 10% to 25% (w/v) depending on the desired level of protection.[\[16\]](#)
- Application:
 - Surface Coating: The DAP solution can be applied by brushing, spraying, or dipping for surface protection.
 - Pressure Impregnation: For deeper penetration and higher retention, a vacuum-pressure impregnation process is recommended. This involves placing the wood in a treatment

vessel, applying a vacuum to remove air from the wood cells, and then introducing the DAP solution under pressure.

- **Drying:** After treatment, the wood should be dried to the desired moisture content. This can be done through air-drying or kiln-drying.

Safety and Handling

Diammonium phosphate is generally considered to be of low toxicity. However, standard laboratory safety practices should be followed. Wear appropriate personal protective equipment (PPE), including safety glasses and gloves, when handling the chemical and its solutions. Avoid inhalation of dust from the solid material. Consult the Safety Data Sheet (SDS) for detailed information.

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